

Toxicity comparison of anthraquinone-based solvent dyes

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Compound of Interest

Compound Name: 1-[(2-Butoxyethyl)amino]-4-hydroxyanthraquinone

CAS No.: 94313-83-4

Cat. No.: B12674357

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This guide provides an in-depth technical analysis of the toxicity profiles of anthraquinone-based solvent dyes, specifically tailored for researchers and drug development professionals. It moves beyond basic safety data sheets (SDS) to explore the mechanistic underpinnings of toxicity, structure-activity relationships (SAR), and advanced assessment protocols.

Executive Summary: The Stability-Toxicity Paradox

Anthraquinone-based solvent dyes (e.g., Solvent Green 3, Solvent Blue 35) are prized for their thermal stability, lightfastness, and hydrophobicity. However, these same physicochemical properties drive their specific toxicological profiles. Unlike azo dyes, which are primarily toxic due to metabolic cleavage into carcinogenic aromatic amines, anthraquinone solvent dyes exhibit toxicity largely through oxidative stress (ROS generation), DNA intercalation, and biopersistence.

Key Insight for Researchers: While acute oral toxicity (LD50) is often low (>2000 mg/kg), the critical risk vector for these dyes is inhalation and chronic accumulation. Their lipophilic nature

and resistance to metabolic degradation lead to prolonged retention in lipid-rich tissues and the respiratory tract, posing risks of pulmonary inflammation and potential carcinogenesis.

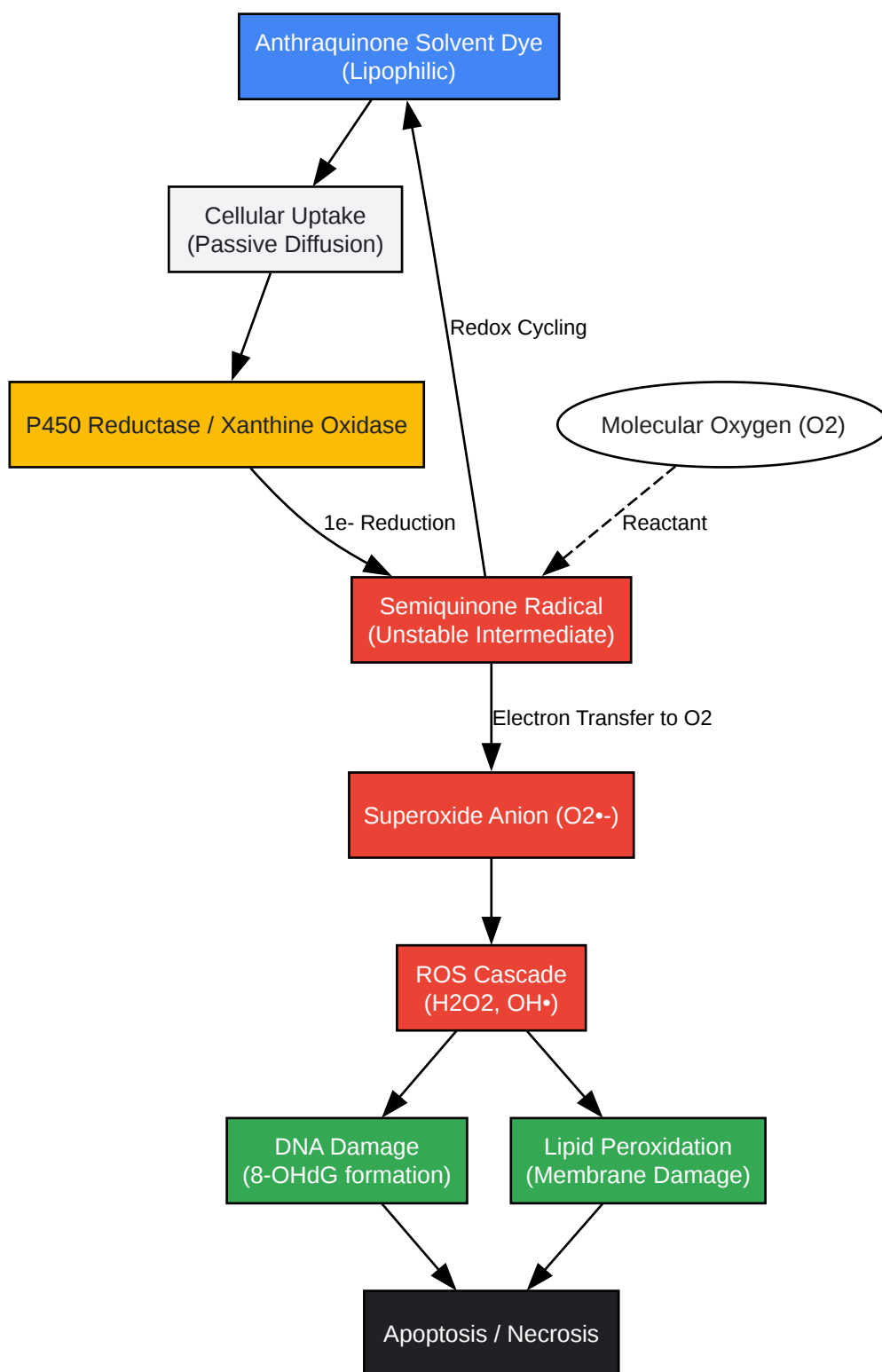
Chemical Basis of Toxicity: Structure-Activity Relationship (SAR)

The toxicity of anthraquinone solvent dyes is governed by the planar tricyclic core and the nature of its substituents.

- **The Anthraquinone Core:** The 9,10-anthracenedione structure is inherently redox-active. It can undergo one-electron reduction to form a semiquinone radical, which then transfers an electron to molecular oxygen, generating superoxide anions ($O_2^{\cdot-}$). This "redox cycling" depletes cellular reducing equivalents (NADPH) and generates Reactive Oxygen Species (ROS).
- **Substituents:**
 - **Amino/Alkylamino groups** (e.g., Solvent Violet 13): Enhance lipophilicity, facilitating cell membrane penetration. However, they can also stabilize the semiquinone radical, potentiating ROS generation.
 - **Planarity:** The flat structure allows for intercalation between DNA base pairs, potentially inhibiting Topoisomerase II, a mechanism shared with anthracycline chemotherapeutics (e.g., doxorubicin), though solvent dyes are generally less potent intercalators due to bulky hydrophobic tails.

Mechanistic Pathway: ROS-Mediated Cytotoxicity

The following diagram illustrates the primary mechanism of cytotoxicity for these dyes: Redox Cycling and DNA damage.



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Caption: Figure 1.[1] Redox cycling mechanism of anthraquinone dyes leading to oxidative stress and cellular damage.

Comparative Toxicity Profile

The following table synthesizes experimental data for key anthraquinone solvent dyes. Note the disparity between oral and inhalation toxicity.

Table 1: Quantitative Toxicity Data of Key Anthraquinone Solvent Dyes

Product Name	CI Number	Acute Oral LD50 (Rat)	Inhalation/Lung Risk	Mutagenicity (Ames)	Primary Toxicity Concern
Solvent Green 3	61565	>3,160 mg/kg (Low)	High Persistence: Lung clearance half-life ~280 days.[2]	Negative	Pulmonary inflammation; potential bladder carcinogen (high dose).
Solvent Violet 13	60725	>10,000 mg/kg (Low)	High Risk: Intratracheal LD50 is 250 mg/kg.[3] Predicted LC50 < 2 mg/L.	Equivocal (Strain dependent)	Acute inhalation toxicity; respiratory irritation.
Solvent Blue 35	61554	>2,000 mg/kg	Moderate. Linked to aquatic persistence.	Negative	Aquatic toxicity; potential skin sensitization.
Solvent Red 111	60505	>5,000 mg/kg	Low to Moderate.[4]	Negative/Weak	Weak contact sensitizer; liver hypertrophy (high dose).

Comparison with Alternatives: Anthraquinone vs. Azo Dyes

Feature	Anthraquinone Solvent Dyes	Azo Solvent Dyes (Alternatives)
Metabolic Fate	Resistant to metabolic cleavage. Persists in tissues.	Cleaved by azoreductases in liver/gut bacteria.
Primary Toxin	Intact parent molecule & ROS.	Aromatic Amines (often carcinogenic, e.g., benzidine derivatives).
Carcinogenicity	Linked to oxidative DNA damage (threshold-based).	Linked to DNA adduct formation (often non-threshold).
Environmental	High persistence; bioaccumulative.	Toxic degradation products; potential for groundwater leaching.

Advanced Experimental Protocol: Assessing Hydrophobic Dye Mutagenicity

Standard Ames tests (OECD 471) often yield false negatives for solvent dyes because these hydrophobic compounds precipitate in the aqueous top agar, preventing bacterial exposure.

Protocol: Passive Dosing Ames Test (Modified for Solvent Dyes) This protocol uses a silicone delivery system to maintain a constant, soluble concentration of the dye, mimicking "real-world" bioavailability better than solvent spiking.

Objective: Determine mutagenic potential of highly lipophilic solvent dyes ($\text{LogP} > 4$).

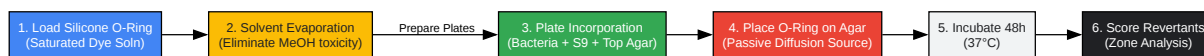
System: Salmonella typhimurium strains TA98 (frameshift) and TA100 (base-pair).

Step-by-Step Methodology:

- O-Ring Preparation:

- Clean silicone O-rings (polydimethylsiloxane) via Soxhlet extraction in ethyl acetate for 24h to remove oligomers.
- Sterilize by autoclaving.
- Dye Loading (Passive Dosing):
 - Prepare a saturated solution of the test dye (e.g., Solvent Green 3) in methanol.
 - Immerse O-rings in the dye solution for 24h to reach equilibrium partitioning.
 - Remove O-rings, wipe dry, and allow methanol to evaporate completely (2h). Crucial: Ensures bacteria are exposed only to the dye, not the solvent.
- Plate Incorporation:
 - Mix 0.1 mL of bacterial culture (10^8 CFU/mL) with 0.5 mL S9 metabolic activation mix (or buffer) and 2.0 mL molten top agar (containing trace histidine/biotin).
 - Pour onto minimal glucose agar plates.[\[5\]](#)
- Exposure:
 - Place the dye-loaded O-ring in the center of the solidified top agar.
 - The dye will diffuse from the silicone into the agar based on its aqueous solubility limit, preventing precipitation artifacts.
- Incubation & Scoring:
 - Incubate at 37°C for 48-72 hours.
 - Count revertant colonies in concentric zones around the O-ring. Compare to negative control (unloaded O-ring) and positive controls (e.g., 2-AA).

Workflow Diagram



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Caption: Figure 2. Passive Dosing Ames Test workflow for hydrophobic solvent dyes to prevent precipitation artifacts.

Regulatory & Safety Implications

- **Inhalation Hazard:** The data for Solvent Green 3 and Violet 13 highlights a critical gap in standard safety assessments. While "Non-Toxic" by oral standards, their lung clearance half-life (>200 days) classifies them as "Poorly Soluble Low Toxicity (PSLT)" particles. Chronic inhalation can lead to "lung overload," chronic inflammation, and fibrosis.
 - **Recommendation:** Standard dust masks are insufficient. Use P100/HEPA respiratory protection during weighing and processing of powder forms.
- **REACH & TSCA:** Many anthraquinone solvent dyes are under scrutiny for PBT (Persistent, Bioaccumulative, Toxic) properties. Solvent Blue 35, for instance, is flagged for aquatic chronic toxicity.
- **Drug Repurposing:** Researchers investigating anthraquinone dyes for therapeutic use (e.g., as photodynamic therapy agents) must screen for intercalation potency vs. ROS generation. A high ROS/Intercalation ratio is preferred for cytotoxicity against cancer cells, but increases cardiotoxicity risks.

References

- Toxicology of Military Smokes and Obscurants, Volume 1. (2015). National Research Council (US) Subcommittee on Military Smokes and Obscurants. National Academies Press (US).
- The dosing determines mutagenicity of hydrophobic compounds in the Ames II assay. (2013).[6] Mutation Research/Genetic Toxicology and Environmental Mutagenesis.
- Safety Data Sheet: Solvent Blue 35. (2022). Koch Color.

- Structure-activity relationships of anthraquinones as inhibitors of 7-ethoxycoumarin O-deethylase and mutagenicity. (1990). PubMed.
- Detection and toxicity modeling of anthraquinone dyes and chlorinated side products. (2021). Science of The Total Environment.
- Comparative Analysis of the Environmental Impact of Azo and Anthraquinone Disperse Dyes. (2025). BenchChem.

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Sources

- 1. Detection and toxicity modeling of anthraquinone dyes and chlorinated side products from a colored smoke pyrotechnic reaction - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Solvent Green 3 - Toxicity of Military Smokes and Obscurants - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. aksci.com [aksci.com]
- 4. kochcolor.com [kochcolor.com]
- 5. Ames Test Protocol | AAT Bioquest [aatbio.com]
- 6. The dosing determines mutagenicity of hydrophobic compounds in the Ames II assay with metabolic transformation: passive dosing versus solvent spiking - PubMed [pubmed.ncbi.nlm.nih.gov]
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